

Proper Disposal of Tranilast Sodium: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Tranilast sodium*

Cat. No.: *B1139417*

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Essential safety and logistical information for the responsible management of **Tranilast sodium** waste.

This document provides procedural guidance for the proper disposal of **Tranilast sodium**, a compound identified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Adherence to these protocols is crucial for ensuring laboratory safety and environmental protection.

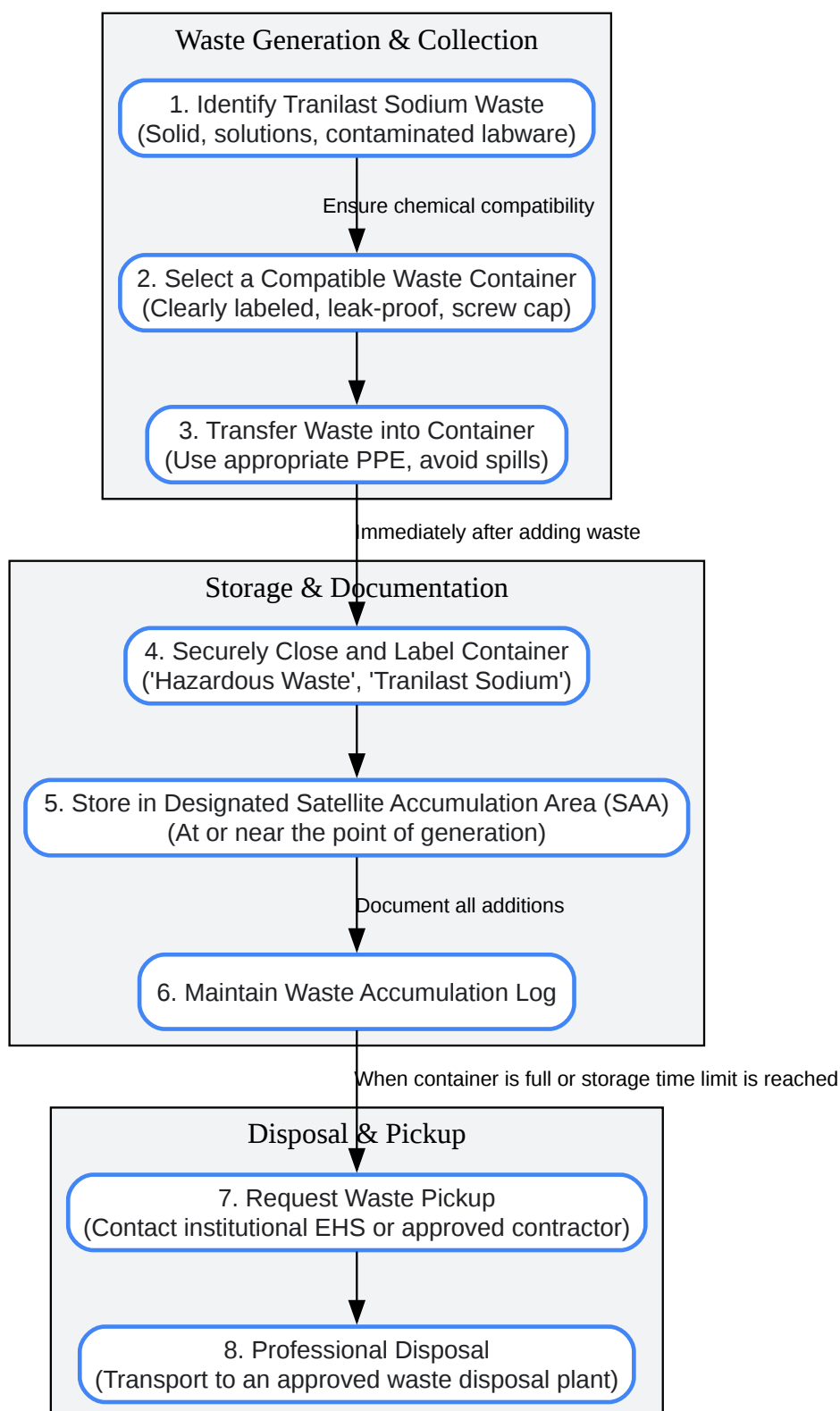
Hazard Profile and Regulatory Compliance

Tranilast sodium is classified as an acute oral toxicant (Category 4) and presents a significant hazard to the aquatic environment.^[1] The universally recognized precautionary statement for its disposal is P501: "Dispose of contents/ container to an approved waste disposal plant."^{[1][2]} This directive underscores the necessity of treating **Tranilast sodium** as a hazardous chemical waste. Disposal into regular trash or down the sanitary sewer is strictly prohibited.^{[3][4]}

Hazard Category	Classification	GHS Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed[1] [2][5][6]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Step-by-Step Disposal Protocol

The following workflow outlines the mandatory steps for the safe disposal of **Tranilast sodium** from a laboratory setting. This process is designed to comply with general laboratory chemical waste management guidelines and regulations such as the Resource Conservation and Recovery Act (RCRA).[3][7]



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Caption: Workflow for the proper disposal of **Tranilast sodium** waste in a laboratory setting.

Experimental Protocols for Waste Handling

No specific experimental protocols for the chemical neutralization or deactivation of **Tranilast sodium** for disposal purposes are readily available in standard laboratory guidelines. The primary and mandated disposal method is through a licensed hazardous waste management service.

Key Operational Procedures:

- Waste Segregation: Do not mix **Tranilast sodium** waste with other incompatible chemical waste streams.^{[3][8]} Incompatible materials include strong acids/alkalis and strong oxidizing/reducing agents.^[1]
- Container Management:
 - Use containers that are chemically compatible with **Tranilast sodium** and are in good condition, free from leaks or damage.^{[3][8]}
 - Containers must be kept securely capped at all times, except when adding waste.^{[7][8]}
 - Label the container clearly with "Hazardous Waste" and the specific chemical name, "**Tranilast Sodium.**"^[7]
- Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of waste generation.^{[7][8]}
 - Do not exceed the storage limits for hazardous waste (typically 55 gallons) or acutely toxic waste (one quart) in the SAA.^{[7][9]}
- Spill Management:
 - In case of a spill, treat the spilled material and any cleanup supplies (e.g., absorbent pads, gloves) as hazardous waste.^[9]
 - Sweep up solid spills and place them into a suitable, closed container for disposal.^[5] Avoid creating dust.^{[2][5]}

- Ensure adequate ventilation and wear appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.[5]
- Disposal of Empty Containers:
 - A container that held **Tranilast sodium** should be considered hazardous waste unless it has been triple-rinsed.[9]
 - The rinsate from the triple rinse must be collected and disposed of as hazardous waste.[9]
 - After proper rinsing, deface the original label before disposing of the container as regular trash.[9]
- Requesting Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or an equivalent office to schedule a pickup for the hazardous waste.[7]
 - Follow all institutional procedures for waste collection requests.

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